

# Application Notes and Protocols for Amylose Extraction and Purification from Starch

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## Compound of Interest

Compound Name: Amylose

Cat. No.: B1266280

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Starch, a readily available biopolymer, is composed of two main components: **amylose** and amylopectin. **Amylose** is a linear polymer of  $\alpha$ -(1  $\rightarrow$  4) linked glucose units, while amylopectin is a highly branched structure with both  $\alpha$ -(1  $\rightarrow$  4) and  $\alpha$ -(1  $\rightarrow$  6) glycosidic linkages. The distinct structural differences between **amylose** and amylopectin lead to different physicochemical properties, making the separation and purification of **amylose** crucial for various applications in the food, pharmaceutical, and materials science industries. Purified **amylose** is utilized in creating biodegradable films, as a drug delivery vehicle, and in various food applications requiring specific gelling and textural properties.

These application notes provide detailed protocols for the most common and effective methods for extracting and purifying **amylose** from various starch sources. The described methods include butanol precipitation, aqueous leaching, and enzymatic hydrolysis of amylopectin.

## Method 1: Butanol Precipitation for Amylose Extraction

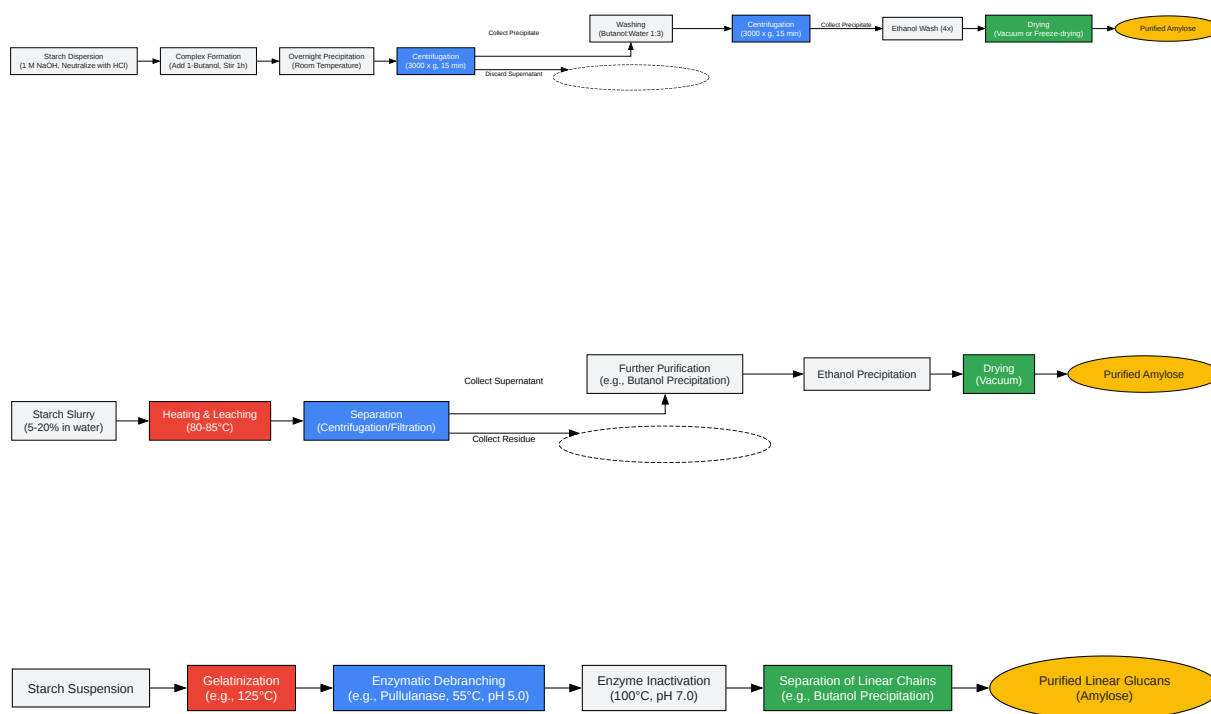
This method is based on the principle that **amylose** forms a helical inclusion complex with 1-butanol, which is insoluble and precipitates out of solution, leaving the amylopectin in the supernatant.

## Experimental Protocol

- Starch Dispersion:
  - Disperse 10 g of starch in 200 mL of 1 M NaOH with stirring.
  - Neutralize the solution with 1 M HCl.
- Complex Formation and Precipitation:
  - To the neutralized starch solution, add one-third of the solution's volume of 1-butanol.
  - Stir the mixture vigorously for 1 hour to ensure complete complex formation.
  - Allow the mixture to stand overnight at room temperature to facilitate the precipitation of the **amylose**-butanol complex.
- Isolation of **Amylose**-Butanol Complex:
  - Centrifuge the mixture at 3000 x g for 15 minutes to collect the precipitated **amylose**-butanol complex.[\[1\]](#)
  - Discard the supernatant containing the amylopectin.
- Purification of **Amylose**:
  - Wash the precipitate by re-suspending it in a solution of 1-butanol and water (1:3 v/v) and stirring for 1 hour.[\[1\]](#)
  - Centrifuge again at 3000 x g for 15 minutes and discard the supernatant.
  - Repeat this washing step until the supernatant is clear.
- Recovery of Pure **Amylose**:
  - To remove the butanol from the complex, wash the precipitate four times with absolute ethanol.
  - After the final wash, dry the purified **amylose** in a vacuum oven or by freeze-drying.

- Grind the dried **amylose** into a fine powder and store it at 4°C.

## Workflow Diagram



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## References

- 1. CN103936872A - Method for purifying amylose and amylopectin of wheat - Google Patents [patents.google.com]
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